

A Comparative Guide to Gold-195 Production: Yield and Purity Benchmarking

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Compound of Interest

Compound Name: Gold-195

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Gold-195 (^{195}Au), with a half-life of 186.1 days, and its metastable isomer **Gold-195m** ($^{195\text{m}}\text{Au}$), with a short half-life of 30.5 seconds, are of significant interest in nuclear medicine for diagnostic imaging.^{[1][2]} The choice of production method is critical to ensure high yield and purity, which are paramount for clinical applications. This guide provides a detailed comparison of the two primary methods for producing ^{195}Au and $^{195\text{m}}\text{Au}$: the $^{195\text{m}}\text{Hg}/^{195\text{m}}\text{Au}$ generator system and direct cyclotron production from a platinum target.

Quantitative Data Summary

The following tables summarize the key performance indicators for each production method based on available experimental data.

Table 1: Production Yield Comparison

Parameter	195mHg/195mAu Generator	Direct Cyclotron Production from Platinum
Primary Product	195mAu	195Au
Parent Isotope Production Yield (195mHg)	Cross-sections for the $^{197}\text{Au}(p,3n)^{195}\text{mHg}$ reaction have been measured, with values reported in the proton energy range of 49.8–65.5 MeV. [3] [4] [5]	Not Applicable
Product Yield	Approximately 20 to 25 mCi of ^{195}mAu per elution from a 155 mCi ^{195}mHg generator. [2]	A recovery yield of over 90% for ^{195}Au has been reported after purification. [3] Specific production yields in mCi/ μAh are not well-documented in publicly available literature.
Elution Efficiency	20-30% [6]	Not Applicable

Table 2: Purity Comparison

Parameter	195mHg/195mAu Generator	Direct Cyclotron Production from Platinum
Primary Radionuclidic Impurity	^{195}mHg breakthrough	Other gold isotopes (e.g., ^{199}Au) and iridium isotopes. [7]
Purity Level	Mercury breakthrough of $0.75 \pm 0.09 \mu\text{Ci}$ per mCi of ^{195}mAu . [2]	With the exception of a low amount of ^{199}Au , no other radioactive impurities were detected after purification. [3]
Chemical Purity	Eluate is sterile and pyrogen-free. [2]	Carrier-free ^{195}Au can be obtained. [3]

Experimental Protocols

195mHg/195mAu Generator System

a) Production of the Parent Isotope (195mHg):

The parent radionuclide, 195mHg, is produced by irradiating a high-purity gold (197Au) target with protons in a cyclotron. The primary nuclear reaction is $197\text{Au}(p,3n)195\text{mHg}$.[\[8\]](#)[\[9\]](#)

- Target: High-purity (99.99%) gold foil.
- Proton Beam Energy: The reaction cross-section is significant in the energy range of 20-50 MeV.[\[3\]](#)[\[5\]](#)
- Irradiation: The target is irradiated with a proton beam for a duration calculated to achieve the desired 195mHg activity.
- Post-Irradiation Processing: The irradiated gold target is dissolved, and the mercury isotopes are chemically separated.

b) 195mHg/195mAu Generator Elution and Quality Control:

The separated 195mHg is adsorbed onto a column matrix within the generator. The 195mAu, produced from the decay of 195mHg, is then selectively eluted.

- Elution: The generator is eluted with a suitable sterile solution, such as a thiosulfate solution, to obtain the 195mAu.[\[8\]](#)
- Quality Control Protocol:
 - Elution Yield: The activity of the eluted 195mAu is measured using a calibrated dose calibrator and compared to the expected yield based on the generator's 195mHg activity.
 - Radionuclidic Purity (195mHg Breakthrough): The eluate is analyzed using gamma-ray spectrometry to quantify the amount of 195mHg present. This is a critical quality control step to minimize the radiation dose to the patient from the longer-lived mercury parent.[\[10\]](#) The acceptable limit for 195mHg breakthrough is typically very low.
 - Radiochemical Purity: The chemical form of the 195mAu in the eluate is verified to ensure it is suitable for its intended medical use.

- Sterility and Pyrogenicity: The eluate must be tested for sterility and pyrogens to ensure it is safe for intravenous administration.

Direct Cyclotron Production of ^{195}Au from Platinum

a) Target Irradiation:

This method involves the direct production of ^{195}Au by irradiating a platinum target with protons.

- Target: High-purity natural or isotopically enriched platinum foils.[\[7\]](#)
- Proton Beam Energy: The specific proton energy will depend on the desired nuclear reaction, for example, $^{195}\text{Pt}(p,n)^{195}\text{Au}$.
- Irradiation: The platinum target is bombarded with a proton beam for a predetermined duration to produce the desired amount of ^{195}Au .

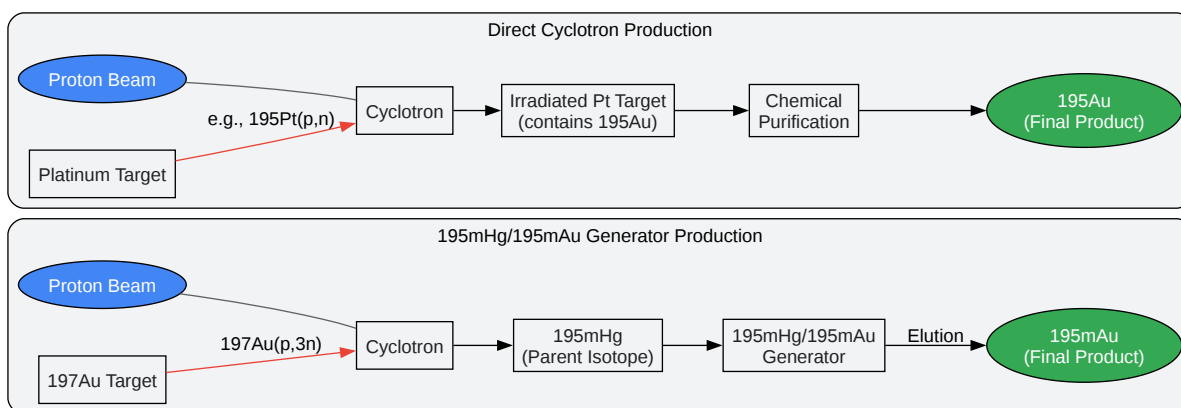
b) Separation and Purification of ^{195}Au :

After irradiation, the ^{195}Au must be chemically separated from the bulk platinum target material and other co-produced radioisotopes.

- Solvent Extraction Protocol:
 - Dissolution: The irradiated platinum target is dissolved in aqua regia (a mixture of nitric acid and hydrochloric acid).[\[1\]](#)
 - Extraction: The gold is selectively extracted from the aqueous solution using an organic solvent. A reported high-yield method uses diisopropyl ether.[\[3\]](#) The aqueous solution containing the dissolved target is mixed with diisopropyl ether, and the gold partitions into the organic phase, leaving the platinum and other impurities in the aqueous phase.
 - Stripping: The gold is then back-extracted from the organic phase into a fresh aqueous solution.
 - Purity Analysis: The final product is analyzed by gamma-ray spectrometry to determine its radionuclidic purity and to quantify the activity of ^{195}Au .

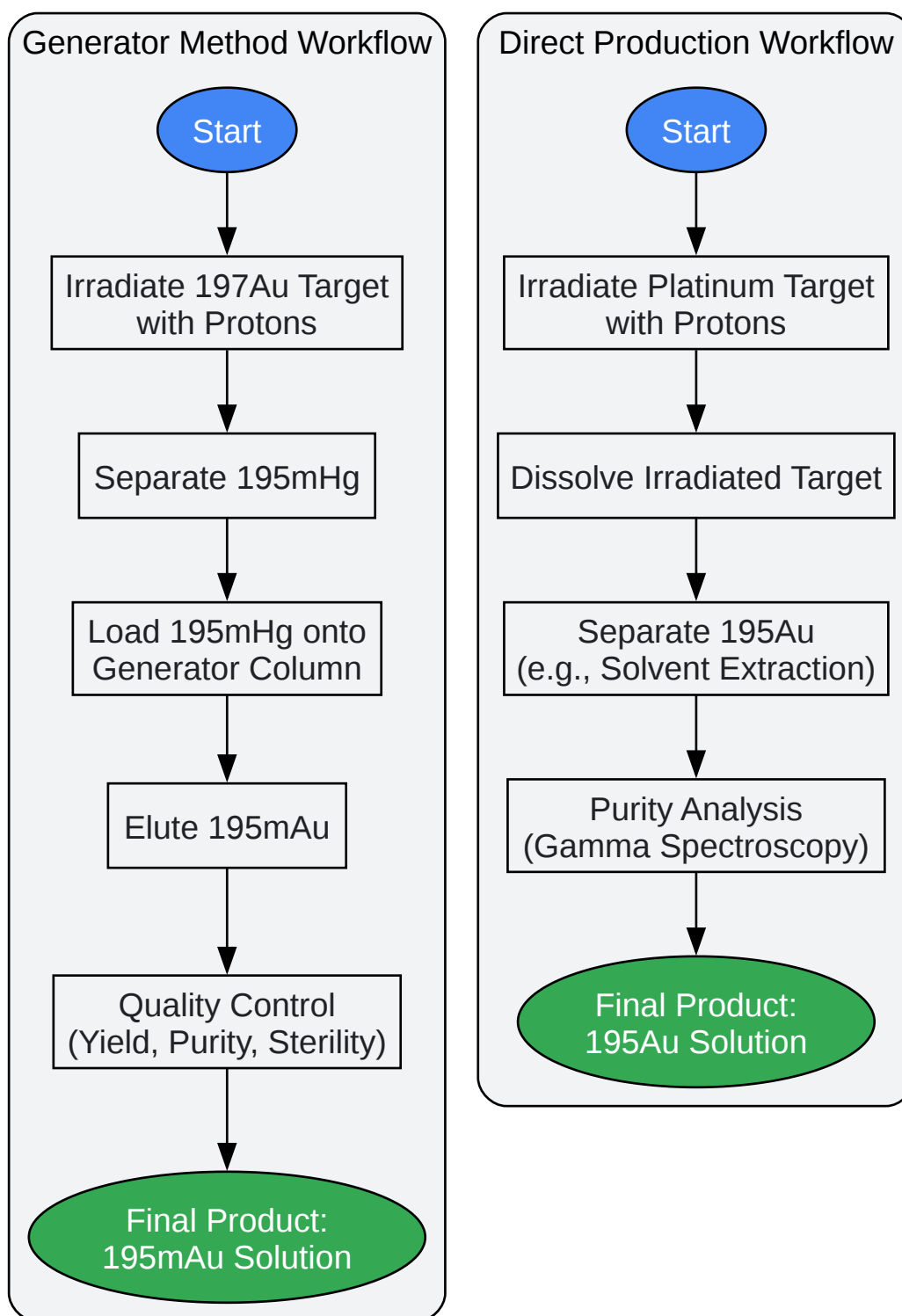
- Chromatographic Separation: An alternative to solvent extraction is the use of anion exchange chromatography. Gold, palladium, and platinum can be separated using a resin column and selective elution with different reagents.[11]

Visualizations



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Caption: Production pathways for **Gold-195**.



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Caption: Experimental workflows for **Gold-195** production.

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